

characterization of TiS₂ nanosheets by TEM and SAED

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Titanium disulfide*

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A comparative guide to the characterization of **Titanium Disulfide** (TiS₂) nanosheets using Transmission Electron Microscopy (TEM) and Selected Area Electron Diffraction (SAED). This guide is intended for researchers, scientists, and professionals in drug development.

Introduction

Titanium Disulfide (TiS₂) is a transition metal dichalcogenide (TMD) that has garnered significant interest for its applications in energy storage, catalysis, and electronics.^[1] Like other TMDs, TiS₂ has a layered structure, and these layers can be exfoliated to produce two-dimensional nanosheets. The physical and electronic properties of these nanosheets are highly dependent on their morphology, crystal structure, and thickness. Transmission Electron Microscopy (TEM) and Selected Area Electron Diffraction (SAED) are indispensable techniques for providing detailed characterization of these nanoscale properties. TEM offers direct visualization of the nanosheet morphology and high-resolution (HRTEM) imaging of the atomic lattice, while SAED provides crucial information about the crystallinity and crystallographic orientation.

Experimental Protocols

Detailed methodologies for the synthesis and characterization of TiS₂ nanosheets are crucial for reproducible results. Below are protocols for a common synthesis method and subsequent TEM/SAED analysis.

Synthesis of TiS₂ Nanosheets via Chemical Exfoliation

This protocol describes the liquid-phase exfoliation of TiS_2 using an organolithium compound, a widely used method for producing single and few-layer nanosheets.

Materials:

- Bulk TiS_2 powder
- n-Butyllithium (n-BuLi) in hexanes
- Anhydrous solvent (e.g., N-Methyl-2-pyrrolidone (NMP) or deionized water)
- Hexane
- Ethanol
- Centrifuge and centrifuge tubes
- Glovebox or inert atmosphere environment

Procedure:

- **Lithium Intercalation:** In an inert atmosphere (e.g., a glovebox), add bulk TiS_2 powder to a solution of n-BuLi in hexanes. The typical ratio is 10 mL of 1.6 M n-BuLi for every 1 gram of TiS_2 .
- Stir the mixture vigorously for at least 48 hours to allow for the intercalation of lithium ions between the TiS_2 layers.^[2] This process weakens the van der Waals forces holding the layers together.
- **Isolation and Washing:** Collect the lithium-intercalated TiS_2 (Li_xTiS_2) by centrifugation.
- Wash the collected powder repeatedly with hexane and then ethanol to remove any residual n-BuLi and other organic impurities.^[2]
- **Exfoliation:** Resuspend the washed Li_xTiS_2 powder in a suitable solvent, such as NMP or deionized water.

- Sonicate the suspension for several hours (typically 1-3 hours) in a bath sonicator.^[2] This provides the energy needed to overcome the weakened interlayer forces and separate the material into nanosheets.
- Purification: Centrifuge the resulting suspension at a low speed to remove any remaining unexfoliated bulk material. The supernatant, which contains the exfoliated TiS₂ nanosheets, is carefully collected for characterization.

TEM and SAED Analysis Protocol

Materials:

- Dispersion of TiS₂ nanosheets
- TEM grids (e.g., lacey carbon or holey carbon film on a copper grid)
- Pipette
- Transmission Electron Microscope

Procedure:

- Sample Preparation: Dilute the TiS₂ nanosheet dispersion to an appropriate concentration. A faint, pale brownish color is often indicative of a suitable concentration.^[3]
- Using a micropipette, drop-cast a small volume (2-5 µL) of the diluted dispersion onto a TEM grid.
- Allow the solvent to evaporate completely in a dust-free environment. This may be done at room temperature or under a gentle heat lamp.
- TEM Imaging: Load the prepared grid into the TEM.
- Begin by acquiring low-magnification bright-field TEM images to assess the overall morphology, lateral size, and distribution of the nanosheets.^{[1][4]} Ultrathin nanosheets may show very faint phase contrast, requiring a large defocus to become visible.^{[1][4]}

- High-Resolution TEM (HRTEM): Locate a flat, well-defined nanosheet and switch to high magnification. Focus on the edge or a thin area of the sheet to resolve the atomic lattice fringes. These images are used to measure the d-spacing (interplanar spacing).^[1]
- SAED Pattern Acquisition: Select a specific area of interest on a single nanosheet using the selected area aperture.
- Switch the microscope to diffraction mode to obtain the SAED pattern. A pattern of sharp, distinct spots indicates a high-quality single crystal, whereas rings would suggest polycrystalline or amorphous material.^{[1][4]} The pattern can be indexed to determine the crystal structure and orientation. For TiS_2 , a hexagonal pattern of spots is expected when the electron beam is aligned along the $[1]$ zone axis.^[1]

Data Presentation: Comparative Analysis

The following table summarizes quantitative data obtained from TEM and SAED characterization of TiS_2 nanosheets as reported in various studies. This allows for a comparison of properties achieved through different synthesis and processing methods.

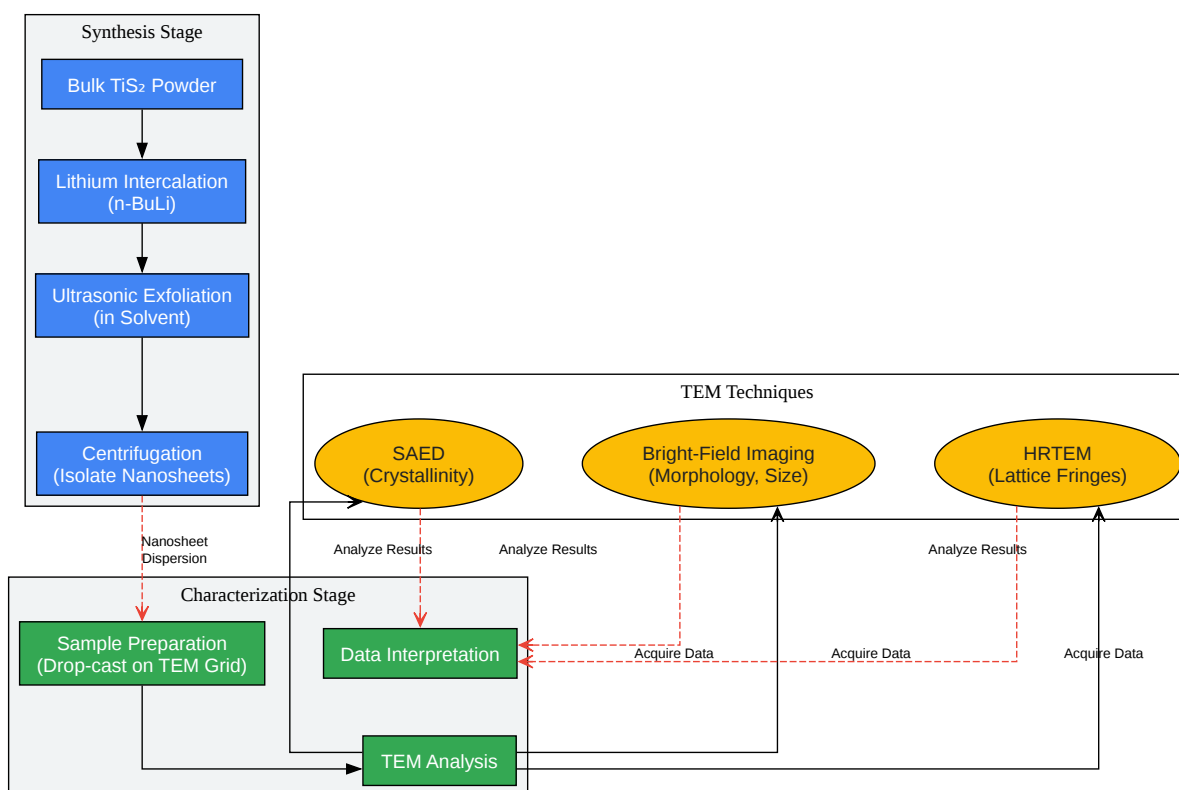
Parameter	Reported Value	Synthesis Method	Comments	Source
Lateral Size	1 - 10 μm (centered $\sim 3 \mu\text{m}$)	Chemical Exfoliation (LiBH_4)	Thicker flakes typically have larger lateral sizes.	[1]
$\sim 4 \mu\text{m}$	Chemical Exfoliation (LiBH_4)	Monolayer nanosheet.	[1]	
0.3 - 5.5 μm	Liquid-Phase Exfoliation	Used as an anode in an aqueous supercapacitor.	[5]	
Thickness	Monolayer	Chemical Exfoliation (LiBH_4)	Confirmed by faint TEM contrast and SAED.	[1] [4]
$\sim 2\text{-}3$ layers	Chemical Exfoliation (LiBH_4)	Corresponds to a lateral size of $\sim 3 \mu\text{m}$.	[1]	
3.94 nm	Liquid-Phase Exfoliation	-	[5]	
Lattice Spacing	2.99 Å	Chemical Exfoliation (LiBH_4)	Matches the (100) planes of 1T- TiS_2 .	[1] [4]
0.294 nm / 0.298 nm	Not Specified	Corresponds to (100) and (010) planes of hexagonal $\text{TiS}_{1.8}\text{Se}_{0.2}$.	[6]	
Crystal Structure	1T-Hexagonal (P-3m1)	Chemical Exfoliation	Confirmed by SAED along	[1] [4]

the^[1] zone axis.

Hexagonal	Li-intercalation	Confirmed by SAED pattern.	^[3]
Hexagonal	Hydrothermal	Confirmed by XRD. Crystallite size of 23 nm.	^[7]
SAED Pattern	Sharp diffraction spots	Chemical Exfoliation	Indicates high crystal quality and absence of oxidation. ^{[1][4]}
Hexagonal lattice pattern	Not Specified	Diffraction spots indexed to (110), (010), and (020) planes.	^[6]

Mandatory Visualization

The following diagram illustrates the general workflow for the synthesis and characterization of TiS₂ nanosheets.



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Caption: Workflow for TiS_2 nanosheet synthesis and TEM/SAED characterization.

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- To cite this document: BenchChem. [characterization of TiS₂ nanosheets by TEM and SAED]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b082468#characterization-of-tis2-nanosheets-by-tem-and-saed>]

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